

SW033291 stability in solution and storage conditions

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Compound of Interest

Compound Name: SW033291

Cat. No.: B1682838

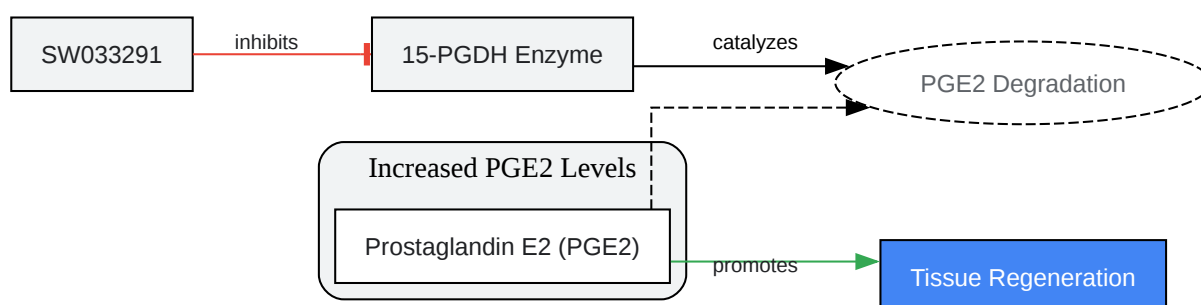
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Technical Support Center: SW033291

This guide provides researchers, scientists, and drug development professionals with essential information on the stability, storage, and handling of **SW033291**, a selective inhibitor of 15-hydroxyprostaglandin dehydrogenase (15-PGDH).^[1]

Frequently Asked Questions (FAQs)

Q1: What is **SW033291** and what is its mechanism of action? **SW033291** is a potent and high-affinity small-molecule inhibitor of 15-hydroxyprostaglandin dehydrogenase (15-PGDH), with a K_i of approximately 0.1 nM.^{[2][3][4]} The 15-PGDH enzyme is responsible for the degradation of prostaglandins, such as Prostaglandin E2 (PGE2).^[5] By inhibiting 15-PGDH, **SW033291** effectively increases the levels of PGE2 in tissues, which promotes tissue regeneration and hematopoietic recovery.^{[2][4][6][7]}



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Caption: Mechanism of action for **SW033291**.

Q2: What are the recommended solvents for preparing **SW033291** stock solutions? **SW033291** is soluble in several organic solvents but is insoluble in water.[1][8] The most common solvent is Dimethyl sulfoxide (DMSO).[1][4] It is also soluble in Ethanol (EtOH) and Dimethylformamide (DMF).[3][4] For optimal solubility in DMSO, it is recommended to use fresh, anhydrous DMSO, as moisture can reduce solubility.[1] Warming the solution to 37°C and/or using an ultrasonic bath can help dissolve the compound at higher concentrations.[8]

Q3: How should I store **SW033291** powder and its stock solutions? Proper storage is critical to maintain the integrity of **SW033291**. For long-term stability, the solid powder should be stored at -20°C.[1][3][9] Stock solutions should be aliquoted to avoid repeated freeze-thaw cycles and stored at -80°C for maximum stability.[1][3]

Q4: My **SW033291** is not dissolving completely. What should I do? If you encounter solubility issues, please refer to the troubleshooting workflow below. Common solutions include gentle warming, sonication, and ensuring your solvent is fresh and anhydrous, particularly for DMSO.[1][3][8] If precipitation occurs when diluting the stock solution into aqueous buffers, consider lowering the final concentration or using a formulation with co-solvents like PEG300 and Tween-80.[2][9]

Q5: Do I need to sterilize my **SW033291** stock solution for cell culture experiments? If you prepare the stock solution in DMSO, sterilization is generally not required as DMSO has strong sterilizing properties.[3] To be certain, you can filter the solution through a 0.22 µm organic-compatible filter membrane.[3] If using an aqueous-based solvent for dilution, it should be sterilized by filtering through a 0.22 µm filter.[3]

Data Summaries

Table 1: Storage Conditions

Form	Temperature	Duration	Citations
Powder	-20°C	3 years	[1][2][3][9]
4°C	2 years	[2][9]	
In Solvent	-80°C	1-2 years	[1][2][3]
-20°C	1 month to 1 year	[1][2][9][10]	

Note: It is strongly recommended to aliquot stock solutions to prevent degradation from multiple freeze-thaw cycles.[1]

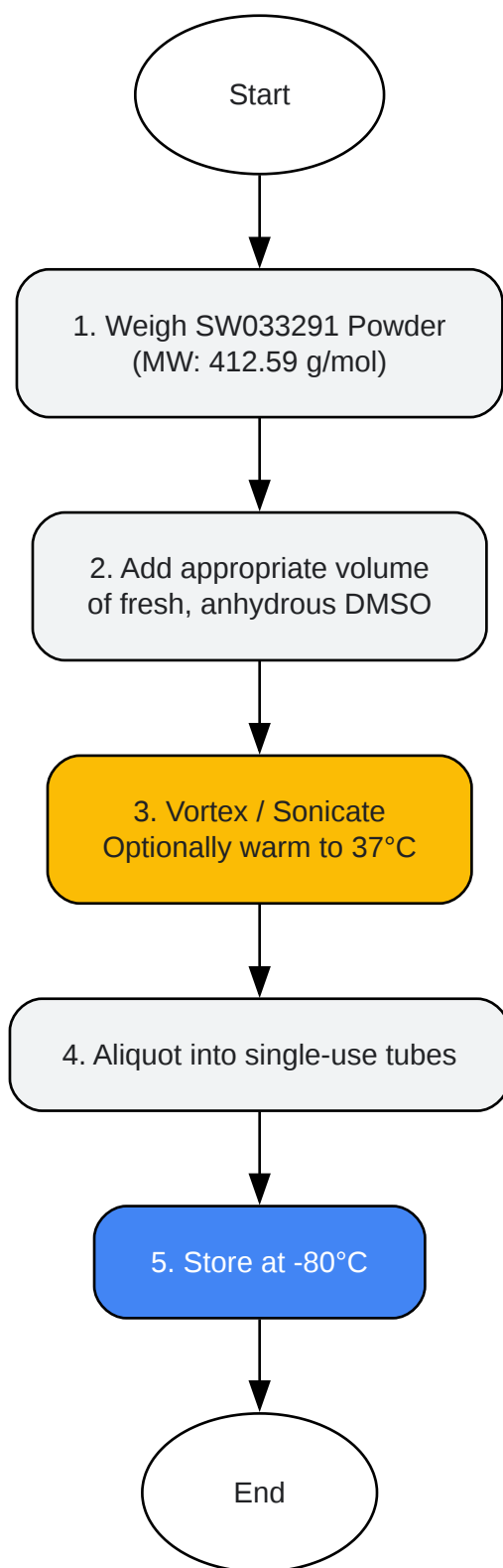
Table 2: Solubility Data

Solvent	Concentration	Notes	Citations
DMSO	20.6 - 83 mg/mL	Use fresh, anhydrous DMSO. Warming and sonication may be required.	[1][2][3][4][8]
Ethanol	3 - 32 mg/mL	Warming and sonication may be required.	[1][3][4][8][9]
DMF	30 mg/mL	[4]	
Water	Insoluble (<1 mg/mL)	[1][9]	

Experimental Protocols & Workflows

Protocol 1: Preparation of a 20 mM DMSO Stock Solution

This protocol outlines the standard procedure for preparing a stock solution of **SW033291**.



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Caption: Workflow for preparing an **SW033291** stock solution.

Methodology:

- Equilibrate the **SW033291** vial to room temperature before opening.
- Weigh the desired amount of powder using a calibrated analytical balance.
- Calculate the required volume of DMSO to achieve the target concentration (e.g., for 10 mg of **SW033291**, add 1.212 mL of DMSO for a 20 mM solution).
- Add the fresh DMSO to the vial containing the powder.
- Vortex thoroughly. If needed, place the vial in an ultrasonic bath or a 37°C water bath for 10 minutes to ensure complete dissolution.[\[8\]](#)
- Once fully dissolved, dispense the stock solution into smaller, single-use aliquots.
- Store the aliquots at -80°C for long-term use.[\[2\]](#)[\[3\]](#)

Protocol 2: In Vitro 15-PGDH Enzyme Activity Assay

This protocol is used to determine the inhibitory activity of **SW033291** on recombinant 15-PGDH.[\[1\]](#)[\[8\]](#)

- Reaction Components:
 - Recombinant 15-PGDH enzyme
 - Varying concentrations of **SW033291**
 - 150 μ M NAD⁺
 - 25 μ M PGE2
- Reaction Buffer: 50 mM Tris-HCl (pH 7.5), 0.01% Tween 20.[\[1\]](#)[\[9\]](#)
- Procedure:
 - Assemble the reaction mixture with the enzyme, **SW033291**, and NAD⁺ in the reaction buffer.

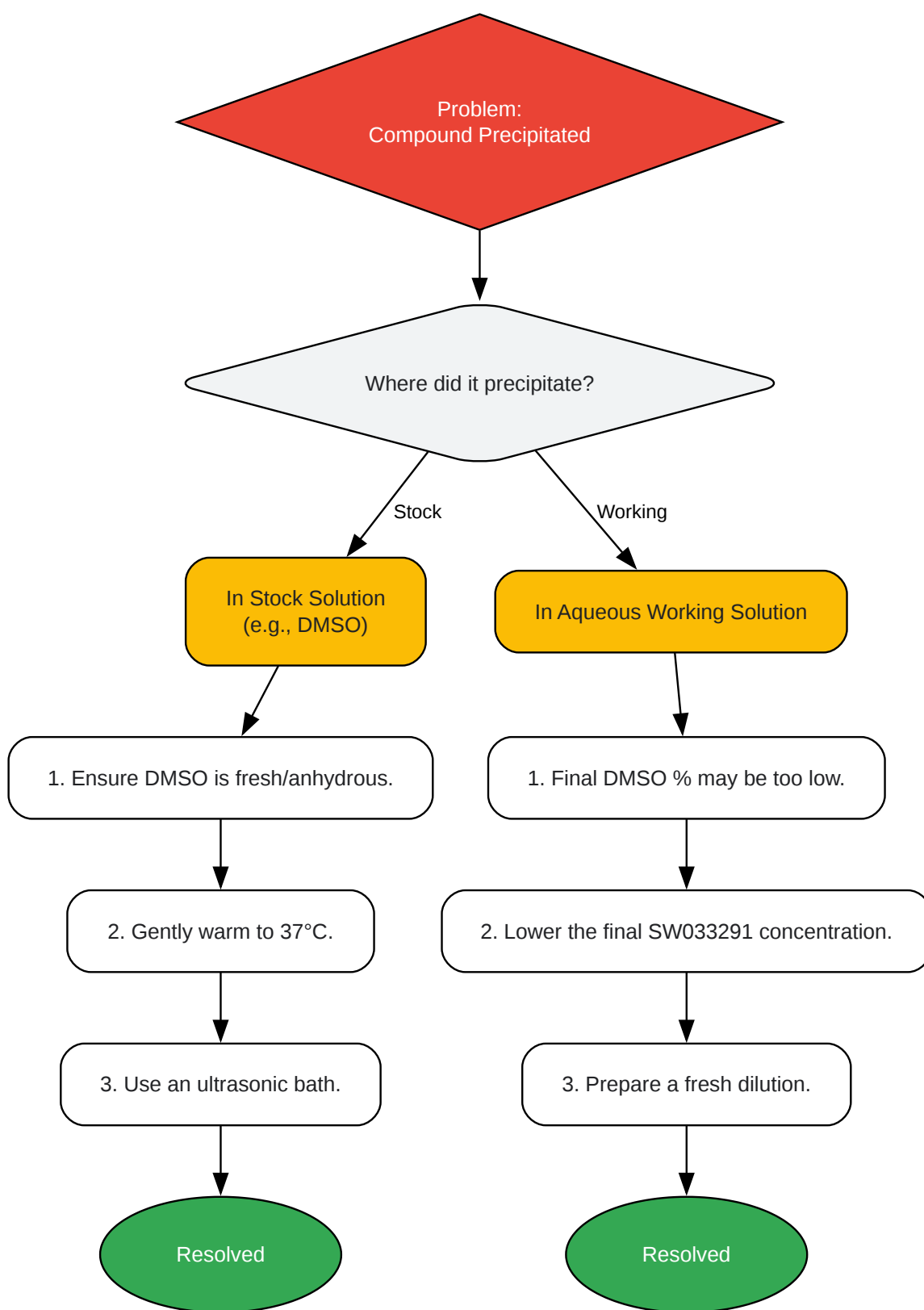
- Incubate the mixture for 15 minutes at 25°C.[1][8]
- Initiate the reaction by adding PGE2.
- Immediately measure the generation of NADH by recording the fluorescence at an excitation wavelength of 340 nm and an emission wavelength of 485 nm.[1][9]
- Collect readings every 30 seconds for 3 minutes.[8]
- Calculate IC50 values by plotting the initial reaction velocities against the **SW033291** concentration using a sigmoidal dose-response function.[1]

Protocol 3: Preparation of an In Vivo Formulation (Suspension)

For animal studies, **SW033291** can be prepared as a suspension. This is one example of a common formulation.[9]

- Final Concentration: 2.5 mg/mL
- Components: 10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline.[9]
- Procedure:
 - Prepare a concentrated stock solution of **SW033291** in DMSO (e.g., 25 mg/mL).
 - For a 1 mL final volume, take 100 µL of the 25 mg/mL DMSO stock solution.
 - Add 400 µL of PEG300 and mix until the solution is clear.
 - Add 50 µL of Tween-80 and mix thoroughly.
 - Add 450 µL of saline and mix. The final product will be a suspension.
 - Use sonication to ensure the suspension is homogenous before administration.[9] This formulation is suitable for intraperitoneal injection.[2]

Troubleshooting Guide



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Caption: Troubleshooting guide for **SW033291** precipitation issues.

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